

#### **Compound of Interest**

Compound Name: Bunaprolast
Cat. No.: B1668051

For Researchers, Scientists, and Drug Development Professionals

### Introduction

U-66858, chemically known as 1-acetoxy-2-n-butyl-4-methoxy-naphthalene, is a hydroquinone derivative that has demonstrated potent inhibitory active

## **Core Concepts: The 5-Lipoxygenase Pathway**

The 5-lipoxygenase pathway is a key metabolic cascade that converts arachidonic acid into pro-inflammatory leukotrienes.[1] This process is initiated

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"LTA4 Hydrolase" -> "Leukotriene B4 (LTB4)";
"LTC4 Synthase" -> "Cysteinyl Leukotrienes (LTC4, LTD4, LTE4)";
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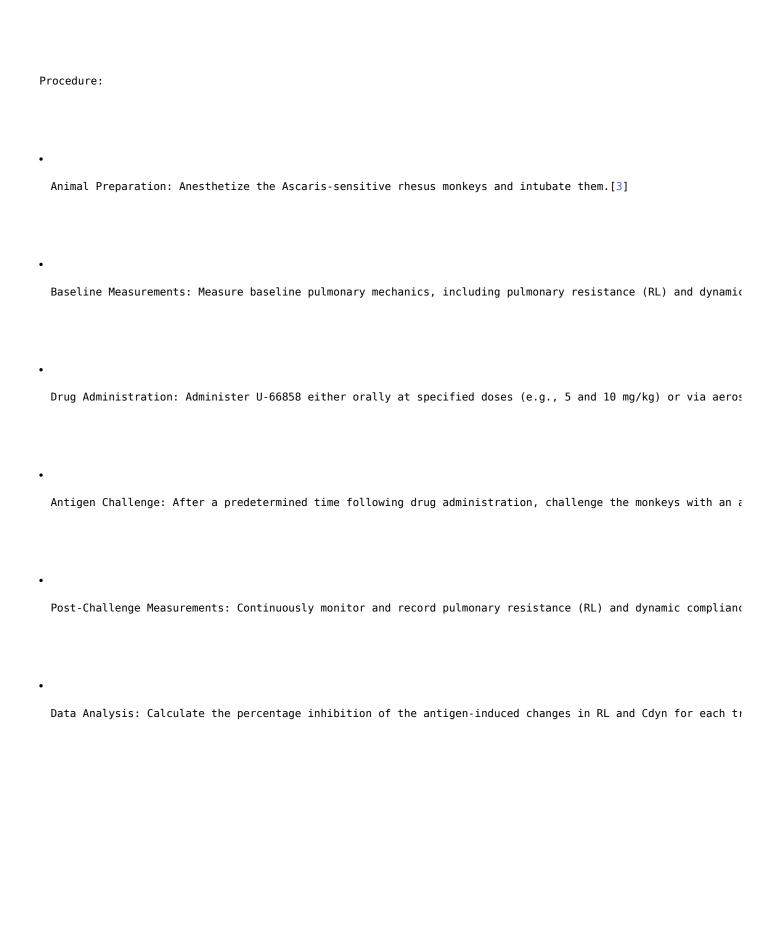


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Mechanism	of	5-Lipoxygenase	Inhibition
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U-66858 is a hydroquinone derivative. The mechanism of 5-LOX inhibition by hydroquinone and benzoquinone deriv

## Pharmacokinetics and Metabolism

Detailed pharmacokinetic and metabolic studies specifically on U-66858 are not widely available in the public



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The parent compound, a naphthalene derivative, is lipophilic, suggesting it would be well-absorbed and distril

## **Synthesis**

A detailed, step-by-step synthesis protocol for U-66858 (1-acetoxy-2-n-butyl-4-methoxy-naphthalene) is not real

The synthesis of the 2-butyl-4-methoxyphenol intermediate could potentially be achieved through methods such a

### Conclusion

U-66858 is a potent inhibitor of 5-lipoxygenase, demonstrating significant activity both in vitro in human who

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### References

- 1. researchgate.net [researchgate.net]
- 2. jvsmedicscorner.com [jvsmedicscorner.com]
- 3. Lung mechanics following antigen challenge of Ascaris suum-sensitive rhesus monkeys [scite.ai]
- 4. Lung mechanics following antigen challenge of Ascaris suum-sensitive rhesus monkeys PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. journals.physiology.org [journals.physiology.org]
- 6. Role of human liver microsomes in in vitro metabolism of drugs-a review PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. A specific assay for leukotriene B4 in human whole blood PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Untangling the web of 5-lipoxygenase-derived products from a molecular and structural perspective: the battle between pro- and anti-inflammato
- 10. Radioimmunoassay of LTB4 in plasma from different species: a cautionary note PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. youtube.com [youtube.com]
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